

Proper Disposal of Lubrol WX: A Guide for Laboratory Professionals

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Compound of Interest

| | |
|----------------|------------|
| Compound Name: | Lubrol WX |
| CAS No.: | 11138-41-3 |
| Cat. No.: | B1174942 |

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For researchers, scientists, and drug development professionals, ensuring the safe handling and disposal of laboratory chemicals is paramount. This guide provides essential safety and logistical information for the proper disposal of **Lubrol WX**, a common nonionic surfactant used in various laboratory applications. Adherence to these procedures is critical for personnel safety and environmental protection.

Immediate Safety and Handling Precautions

Lubrol WX, also known by synonyms such as Lubrol 17A17, Lubrol W1, is classified as harmful if swallowed and causes serious eye irritation.[1] It is also considered slightly hazardous to water, and large quantities should not be allowed to reach ground water, water courses, or sewage systems.[1]

Personal Protective Equipment (PPE):

Before handling **Lubrol WX**, ensure the following PPE is worn:

- Eye Protection: Safety glasses or goggles are mandatory to prevent eye irritation.[1]

- Hand Protection: Chemical-resistant gloves are required. The exact breakthrough time of the glove material should be confirmed with the manufacturer.[1]
- Body Protection: A lab coat or other protective clothing should be worn.[1]
- Respiratory Protection: If working in an area with insufficient ventilation or potential for aerosolization, a short-term filter device (Filter P2) may be necessary.[1]

Step-by-Step Disposal Procedure

Disposal of **Lubrol WX** and its containers must be conducted in accordance with official regulations.[1] The following steps provide a general guideline; however, always consult your institution's specific waste disposal protocols.

- Containment: In case of a spill, contain the material using a non-combustible absorbent material such as sand, earth, vermiculite, or diatomaceous earth.[2][3][4] Prevent the spill from entering sewers, water courses, or confined areas.[2][3][4]
- Collection: Carefully collect the spilled material and absorbent into a designated, labeled waste container.[2][3][4]
- Waste Classification: Unused **Lubrol WX** and contaminated materials should be treated as chemical waste.
- Engage a Licensed Waste Disposal Contractor: The disposal of chemical waste, including **Lubrol WX**, must be handled by a licensed waste disposal contractor.[2][3][4][5] Do not attempt to dispose of this chemical through standard laboratory drains or as general waste.
- Container Disposal: Empty containers must be disposed of according to official regulations. [1] They should be properly sealed and handed over to the licensed waste disposal contractor.

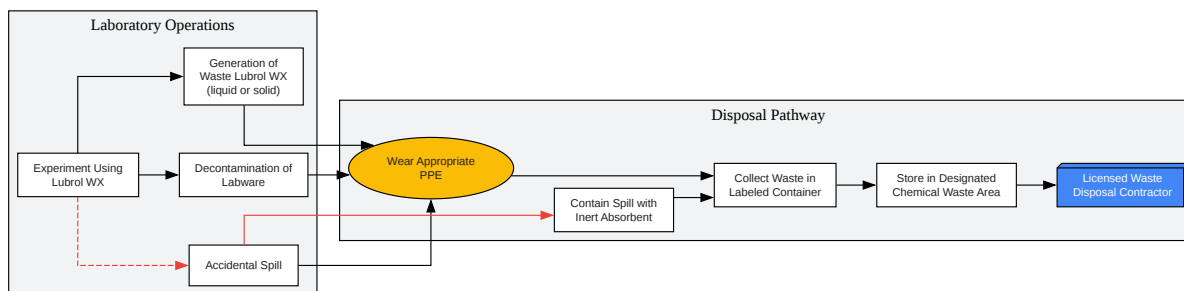
Quantitative Data Summary

While specific quantitative limits for disposal are not detailed in the available safety data sheets, the following hazard classifications are important for waste profiling:

| Hazard Classification | Regulation | Code | Description |
|-----------------------------------|------------------------------|--------------|--|
| Acute Toxicity (Oral) | Regulation (EC) No 1272/2008 | Acute Tox. 4 | H302: Harmful if swallowed[1] |
| Serious Eye Damage/Eye Irritation | Regulation (EC) No 1272/2008 | Eye Irrit. 2 | H319: Causes serious eye irritation[1] |
| Water Hazard Class | German Regulation | 1 | Slightly hazardous for water[1] |

Experimental Workflow and Disposal Logic

The following diagram illustrates the logical workflow from the use of **Lubrol WX** in an experiment to its final disposal.



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Caption: Disposal workflow for **Lubrol WX** from laboratory use to final disposal.

This guide is intended to provide foundational information for the safe disposal of **Lubrol WX**. Always refer to the specific Safety Data Sheet (SDS) for the product you are using and consult with your institution's Environmental Health and Safety (EHS) department for detailed protocols and regulatory requirements.

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References

- [1. serva.de \[serva.de\]](#)
- [2. msdspds.castrol.com \[msdspds.castrol.com\]](#)
- [3. msdspds.castrol.com \[msdspds.castrol.com\]](#)
- [4. msdspds.castrol.com \[msdspds.castrol.com\]](#)
- [5. msdspds.castrol.com \[msdspds.castrol.com\]](#)
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